

Application Notes and Protocols for Mycro2: A c-Myc Inhibitor

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Compound of Interest

Compound Name: Mycro2

Cat. No.: B1677582

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Introduction

c-Myc is a transcription factor that plays a pivotal role in regulating cell growth, proliferation, and apoptosis.[1] It functions by forming a heterodimer with its partner protein, Max, which then binds to E-box sequences in the promoter regions of target genes to activate their transcription. [2] Dysregulation of c-Myc is a hallmark of many human cancers, making it a prime target for therapeutic intervention. **Mycro2** is a cell-permeable small molecule inhibitor that specifically targets the c-Myc/Max protein-protein interaction and their subsequent binding to DNA, thereby inhibiting c-Myc-dependent cellular processes.

Mechanism of Action

Mycro2 is a pyrazolopyrimidine-carboxamide that selectively inhibits the DNA binding activity of the c-Myc/Max heterodimer.[3] Its primary mechanism of action is the prevention of the c-Myc/Max heterodimer formation.[3] This disruption prevents the transcriptional activation of c-Myc target genes, leading to the inhibition of c-Myc-dependent cell proliferation and oncogenic transformation.[2]

Quantitative Data Summary

The following tables summarize the quantitative data for **Mycro2**'s inhibitory activities.

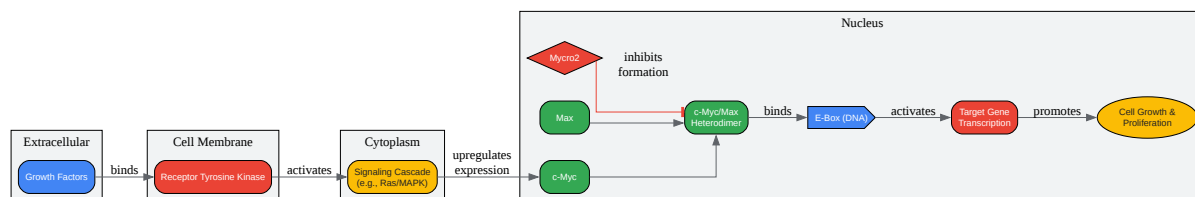
Table 1: In Vitro Inhibitory Activity of **Mycro2**

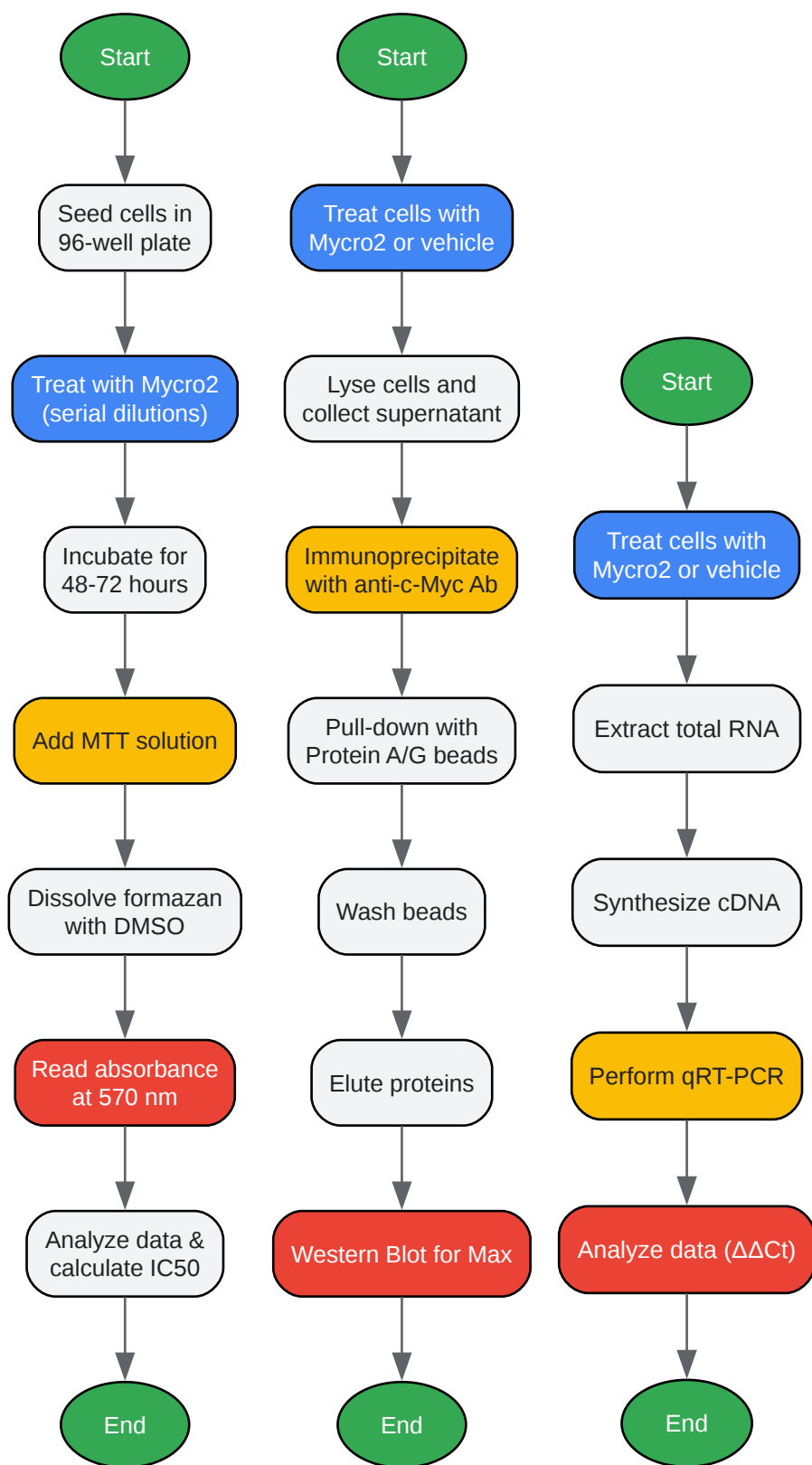
Parameter	IC50 Value	Description
c-Myc/Max DNA Binding Inhibition	23 μ M	Concentration required to inhibit 50% of the c-Myc/Max dimer's DNA binding activity. [2] [3] [4]
Max/Max Homodimer DNA Binding Inhibition	54 μ M	Concentration required to inhibit 50% of the Max/Max homodimer's DNA binding activity. [3]

Table 2: Cellular Activity of **Mycro2**

Cell Line	c-Myc Dependence	Effective Concentration	Effect
U-2OS	Dependent	10-20 μ M	Inhibition of cell proliferation. [2] [3]
MCF-7	Dependent	10-20 μ M	Inhibition of cell proliferation. [2] [3]
Raji	Dependent	10-20 μ M	Inhibition of cell proliferation. [2] [3]
NIH/3T3	Dependent	10-20 μ M	Inhibition of cell proliferation. [2]
PC-12	Independent	> 20 μ M	No significant inhibition of cell proliferation. [2] [3]
Rat1a (c-Myc transformed)	Dependent	15 μ M	40% inhibition of anchorage-independent colony formation. [3]
Rat1a (v-Src transformed)	Independent	15 μ M	2% inhibition of anchorage-independent colony formation. [3]

Signaling Pathway Diagram





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References

- 1. scbt.com [scbt.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. c-Myc Inhibitor III, Mycro2 The c-Myc Inhibitor III, Mycro2 controls the biological activity of c-Myc. | Sigma-Aldrich [sigmaaldrich.com]
- 4. Small-Molecule Inhibitors of the Myc Oncoprotein - PMC [pmc.ncbi.nlm.nih.gov]
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